

The Impact of Reglone on Plant Cell Membrane Integrity: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reglone*

Cat. No.: *B022050*

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Abstract

Reglone, with its active ingredient diquat, is a non-selective, contact herbicide that rapidly desiccates plant tissues. Its primary mode of action involves the disruption of plant cell membrane integrity. This technical guide provides an in-depth analysis of the core mechanisms by which **Reglone** compromises plant cell membranes, focusing on the induction of oxidative stress and subsequent lipid peroxidation. Detailed experimental protocols for quantifying membrane damage are provided, alongside illustrative quantitative data. Furthermore, key signaling pathways and experimental workflows are visualized to facilitate a comprehensive understanding of **Reglone**'s phytotoxic effects at the cellular level.

Introduction

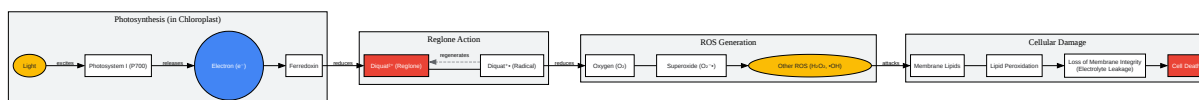
Reglone is a bipyridyl herbicide widely used for pre-harvest crop desiccation and weed control. [1][2] Its efficacy lies in its ability to quickly kill green plant tissue upon contact. The primary target of its active ingredient, diquat, is the photosynthetic apparatus within plant cells, leading to a cascade of events that culminates in the loss of cell membrane integrity and, ultimately, cell death. [1][3][4] Understanding the precise mechanisms of this process is crucial for assessing its environmental impact, developing strategies for crop protection, and for its potential applications in research contexts, such as the study of oxidative stress in plants.

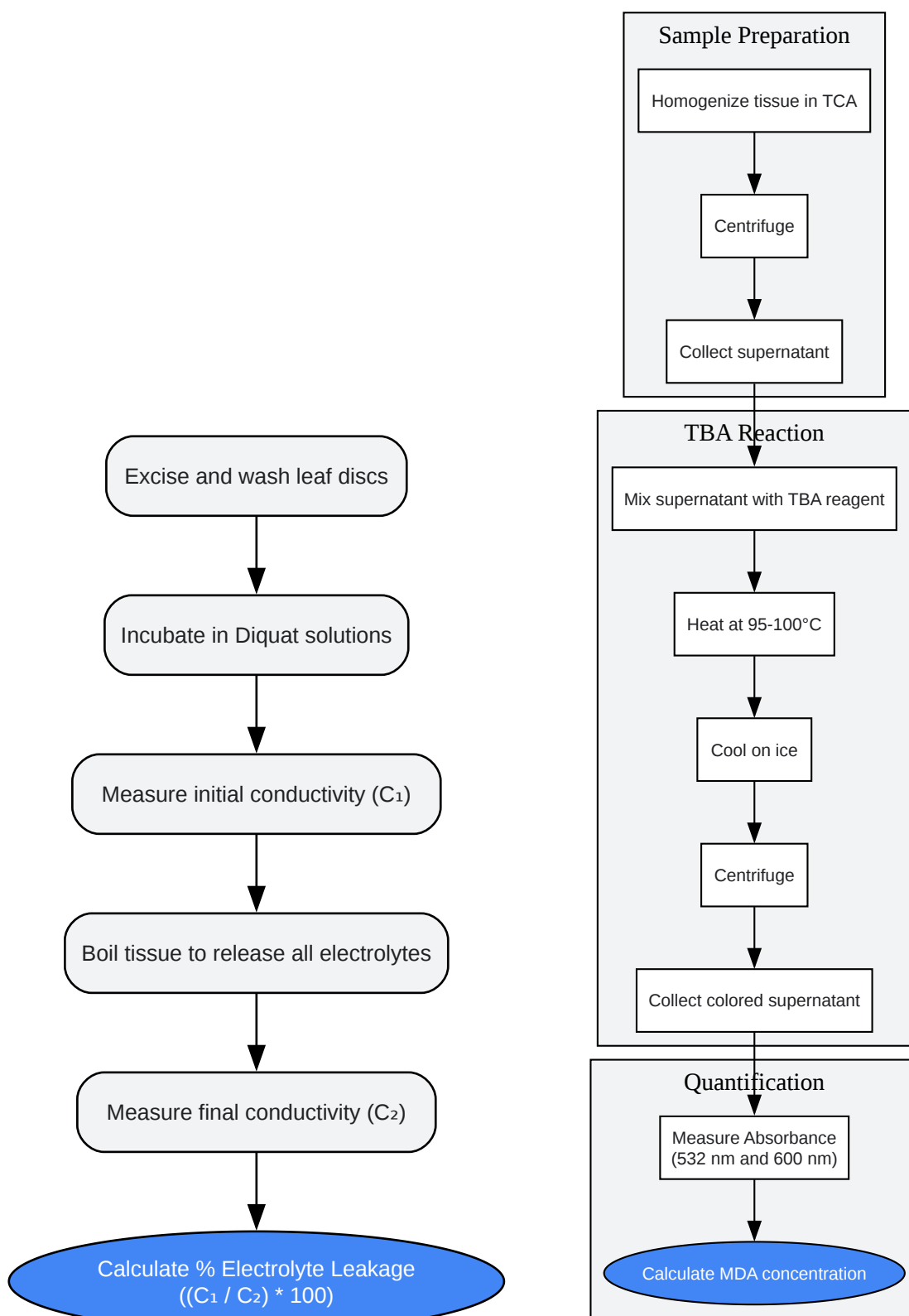
Mechanism of Action: A Cascade of Oxidative Damage

The phytotoxic effects of **Reglone** are initiated within the chloroplasts and are dependent on light and photosynthetic activity. The core mechanism can be summarized in the following steps:

- **Interference with Photosystem I (PSI):** Diquat, the active component of **Reglone**, acts as an electron acceptor. Within the chloroplast, it intercepts electrons from Photosystem I (PSI), a key component of the photosynthetic electron transport chain. This diverts electrons from their normal path, where they would typically be used to reduce NADP⁺ to NADPH.[\[1\]](#)[\[3\]](#)
- **Generation of Reactive Oxygen Species (ROS):** The reduced diquat radical then rapidly reacts with molecular oxygen (O₂) to produce superoxide radicals (O₂^{-•}). This process regenerates the oxidized diquat, allowing it to continuously accept electrons from PSI and fuel the production of ROS. The superoxide radicals can then be converted to other highly reactive species, such as hydrogen peroxide (H₂O₂) and hydroxyl radicals (•OH).[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Lipid Peroxidation:** The generated ROS are highly cytotoxic and readily attack polyunsaturated fatty acids, which are major components of plant cell membranes. This process, known as lipid peroxidation, initiates a destructive chain reaction that degrades the lipid bilayer.[\[5\]](#)[\[8\]](#)
- **Loss of Membrane Integrity:** The extensive lipid peroxidation leads to a loss of membrane fluidity and integrity. The compromised cell membrane becomes "leaky," resulting in the uncontrolled leakage of ions and other cellular contents into the extracellular space. This disruption of cellular compartmentalization leads to rapid cell death and the characteristic desiccation and necrosis observed in treated plants.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Signaling Pathway of Reglone-Induced Cell Membrane Damage





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- To cite this document: BenchChem. [The Impact of Reglone on Plant Cell Membrane Integrity: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022050#reglone-s-effect-on-plant-cell-membrane-integrity]

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